

Tasidotin spectrum activity different cancer cell types

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Compound Focus: Tasidotin Hydrochloride

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Mechanism of Action and Key Experiments

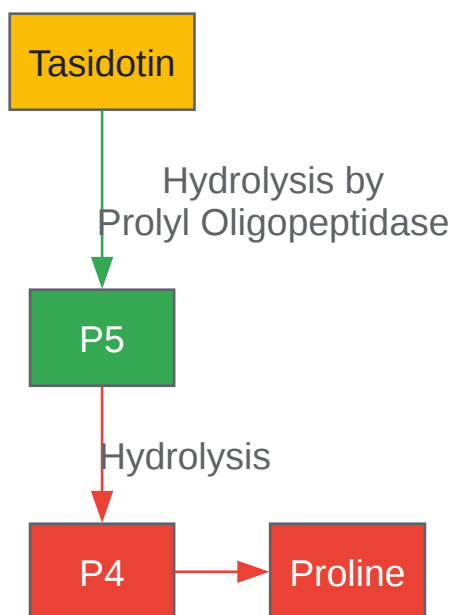
Tasidotin's activity stems from its unique mechanism as an antimetabolic agent, which has been elucidated through specific experimental protocols.

Mechanism of Action

Tasidotin is a synthetic, third-generation pentapeptide analog of the marine natural product **dolastatin-15** [1] [2] [3]. It is a **prodrug** that requires intracellular activation to exert its effect. The established mechanism involves:

- **Intracellular Activation:** Inside the cell, Tasidotin is hydrolyzed by the enzyme **prolyl oligopeptidase** to its primary active metabolite, **P5** [1].
- **Microtubule Inhibition:** The P5 metabolite acts as a potent inhibitor of **tubulin polymerization**, disrupting the formation of microtubules. This disruption interferes with mitotic cell division, leading to cell cycle arrest and apoptosis [1] [4].
- **Metabolic Deactivation:** P5 is further broken down into an inactive tetrapeptide (P4) and ultimately to proline, which represents a detoxification pathway for the cell [1].

The following diagram illustrates the intracellular metabolic pathway of Tasidotin:



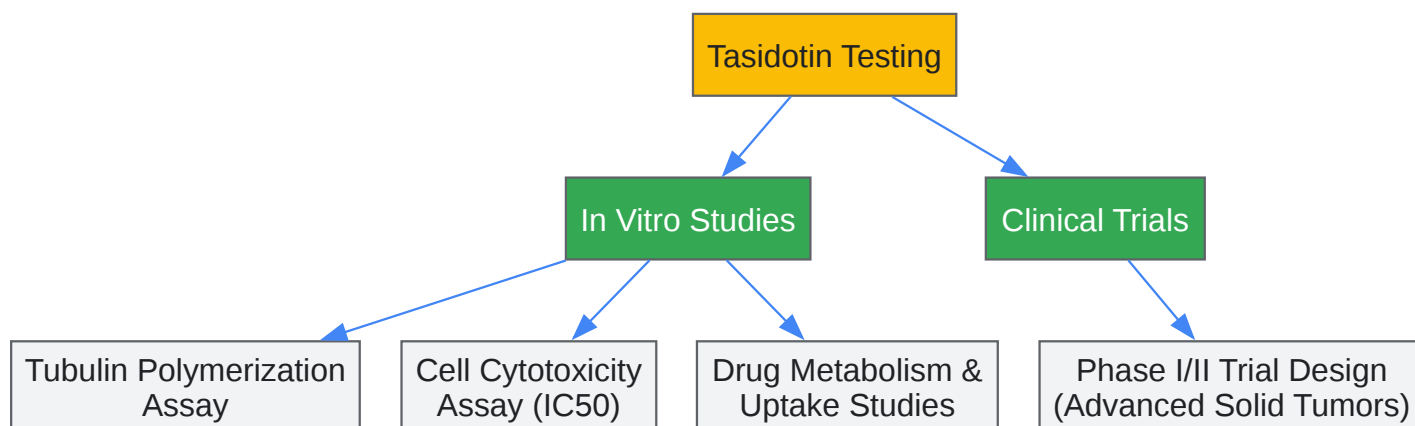
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Key Experimental Protocols

The data on Tasidotin's activity and mechanism are derived from standardized experimental methods:

- **Cytotoxicity Assays (IC₅₀ Determination):** The growth inhibition of cancer cell lines was evaluated by measuring cell numbers or cell protein content after drug exposure. For suspension cells, a particle counter was used, while for monolayer cells, a sulforhodamine B (SRB) protein stain was typical [1].
- **Tubulin Polymerization Assay:** The inhibitory effect on microtubule assembly was determined turbidimetrically. The extent of assembly inhibition was measured by monitoring the change in light absorption at 350 nm over time after adding the compound to purified bovine brain tubulin [1].
- **Drug Uptake and Metabolism Studies:** Cells were treated with tritium-labeled Tasidotin. The intracellular metabolites were extracted, separated using High-Performance Liquid Chromatography (HPLC), and detected using in-line radiodetection [1].
- **Clinical Trial Design (Phase I):** The safety and pharmacokinetics of Tasidotin were assessed in patients with advanced solid tumors. It was administered as a 30-minute intravenous infusion weekly for 3 weeks, every 28 days. Plasma and urine samples were collected to characterize the drug's pharmacokinetic profile [3].

The following diagram outlines the experimental workflow for evaluating Tasidotin's activity:



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Comparison with Other Marine Anticancer Agents

Tasidotin belongs to a broader class of promising anticancer agents derived from marine organisms. The table below places it in context with other related compounds.

Compound Name	Marine Origin	Chemical Class	Mechanism of Action	Development Status
Tasidotin	Dolastatin-15 (from cyanobacteria) [4]	Peptide [4]	Microtubule depolymerization (prodrug activated to P5) [1] [4]	Phase II [4]
Soblidotin	Bacteria [4]	Peptide [4]	Microtubule depolymerization [4]	Phase I/II [4]
Eribulin Mesylate	Sponge (<i>Halichondria okadae</i>) [5] [4]	Macrocyclic ketone [4]	Antimitotic; inhibits microtubule dynamics [5] [4]	FDA Approved (2016) [4]
Trabectedin	Tunicate [5] [4]	Alkaloid [4]	Growth inhibition; binds DNA minor groove [5]	FDA/EMA Approved (2007/2015) [4]

Compound Name	Marine Origin	Chemical Class	Mechanism of Action	Development Status
Brentuximab Vedotin	Mollusk (Dolastatin-10 analog) [5]	Antibody-Drug Conjugate (ADC) [5] [4]	CD30-directed ADC; delivers microtubule disruptor [5]	FDA/EMA Approved (2011) [4]

Conclusion

In summary, Tasidotin is a peptide prodrug with a well-defined mechanism of action, showing preclinical and clinical activity across a range of solid tumors. Its development illustrates the potential of marine natural products as templates for creating new cancer therapeutics.

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